

H Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Amino-5-hydroxynaphthalene-1,7-disulfonic acid

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An in-depth exploration of the chemical structure, properties, synthesis, and potential biological applications of 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid (H acid).

Introduction

H acid, known formally as 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid, is a synthetic organic compound that has long been a cornerstone in the dye manufacturing industry. Its unique molecular architecture, featuring amino, hydroxyl, and sulfonic acid functional groups, makes it a versatile precursor for a wide array of azo dyes. Beyond its traditional application in color chemistry, H acid and its derivatives are emerging as compounds of interest in the fields of pharmaceuticals and agrochemicals, prompting a closer examination of their chemical and biological properties. This technical guide provides a comprehensive overview of H acid, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

H acid is a naphthalenedisulfonic acid derivative with the systematic IUPAC name 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid. Its chemical structure is characterized by a naphthalene core substituted with an amino group at the 4-position, a hydroxyl group at the 5-position, and two sulfonic acid groups at the 2- and 7-positions.

Physicochemical Properties

A summary of the key physicochemical properties of H acid is presented in the table below, providing a quick reference for laboratory and developmental work.[1][2]

Property	Value	Reference
IUPAC Name	4-amino-5-hydroxynaphthalene-2,7-disulfonic acid	[1]
Synonyms	H acid, 1-amino-8-naphthol-3,6-disulfonic acid	[2]
CAS Number	90-20-0	[2]
Molecular Formula	C ₁₀ H ₉ NO ₇ S ₂	[2]
Molecular Weight	319.31 g/mol	[1]
Appearance	Grey to brown powder	[1]
Melting Point	>300 °C	[1]
Solubility	Soluble in water	[1]
pKa	-1.82 (LogP)	[2]

Synthesis of H Acid

The industrial synthesis of H acid is a multi-step process that begins with naphthalene as the starting material. The overall synthetic pathway involves a series of key chemical transformations: sulfonation, nitration, reduction, and hydrolysis. While various modifications and optimizations exist, the fundamental route is outlined below.

General Synthesis Pathway



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Caption: General synthetic pathway for H acid starting from naphthalene.

Experimental Protocols

Detailed experimental protocols are essential for the reproducible synthesis and analysis of H acid in a research and development setting. The following sections provide an overview of key experimental methodologies.

Synthesis of 4,5-Dinitro-2,7-naphthalenedisulfonic Acid (Intermediate)

A crucial step in H acid synthesis is the nitration of 2,7-naphthalenedisulfonic acid. A laboratory-scale procedure for the dinitration product is as follows:

- **Preparation of the Nitrating Mixture:** A solution of 2,7-naphthalenedisulfonic acid is prepared in an organic acid.
- **Nitration:** Red fuming nitric acid is added to the solution.
- **Reaction Conditions:** The mixture is heated with stirring for a specific duration to facilitate the nitration reaction.
- **Isolation:** The reaction mixture is cooled to allow the precipitation of the crude product, which is a mixture of 4-nitro-2,7-naphthalenedisulfonic acid and 4,5-dinitro-2,7-naphthalenedisulfonic acid.
- **Purification:** The dinitro product can be purified from the mono-nitro intermediate by adjusting the reaction conditions, such as the ratio of nitric acid to the organic acid and the reaction temperature, to favor the formation of the dinitrated product.^[3]

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) Analysis

The purity of H acid and its intermediates can be effectively determined using RP-HPLC.

- Chromatographic Conditions:
 - Column: XDB-C18 column (5 μ m, 150 \times 4.6mm).
 - Mobile Phase: A gradient elution is typically employed. For instance, a gradient of methanol and an aqueous solution of lithium sulfate can be used.
 - Flow Rate: A typical flow rate is 1.0 mL/min.
 - Detection: UV detection at 233 nm is suitable for monitoring the analytes.
 - Injection Volume: 20 μ L.[3]
- Method Application: This method allows for the accurate determination of the main component, 4,5-dinitro-2,7-naphthalenedisulfonic acid, as well as the separation and quantification of impurities such as the mono-nitro intermediate and various naphthalenedisulfonic acid isomers.[3]

Biological Activity and Drug Development Potential

While H acid is primarily known as a dye intermediate, its sulfonated naphthalene scaffold is a recurring motif in various biologically active molecules. The exploration of H acid and its derivatives in drug discovery is an emerging area of research.

Potential as Enzyme Inhibitors

The sulfonamide group, which can be derived from the sulfonic acid moieties of H acid, is a well-established pharmacophore in medicinal chemistry. Benzenesulfonamide derivatives are known to be potent inhibitors of various enzymes, including carbonic anhydrases, which are often upregulated in tumors.[4] The structural features of H acid, particularly the presence of two sulfonic acid groups, provide a template for the design of novel enzyme inhibitors.

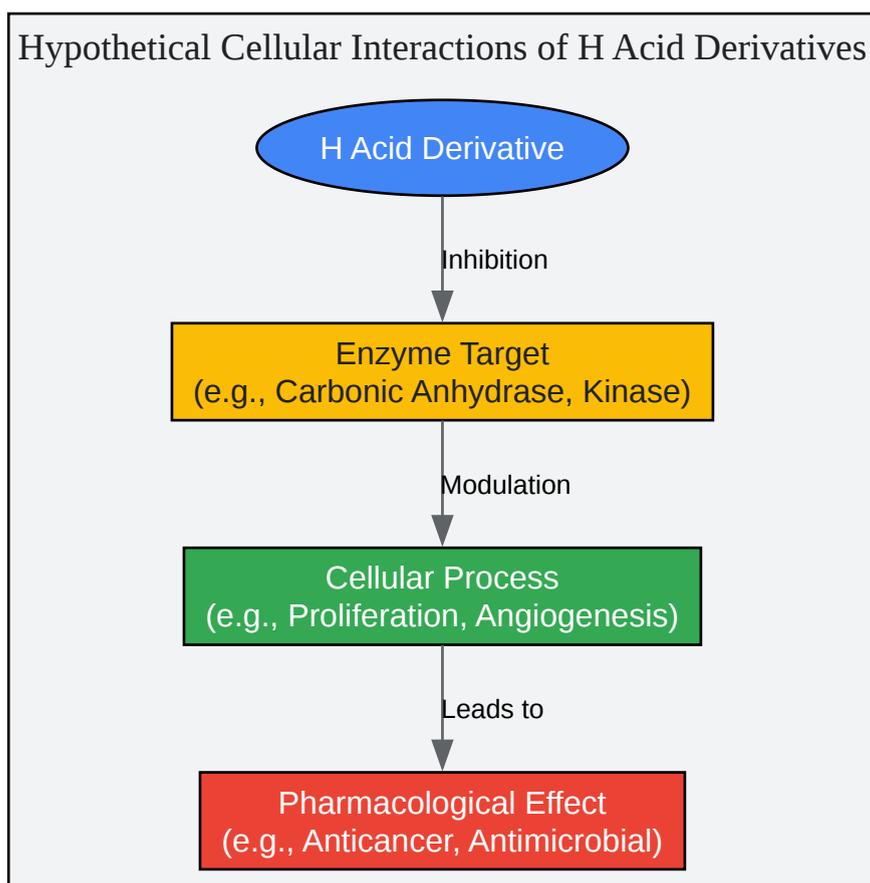
Antimicrobial and Antioxidant Properties

Research into related chemical classes suggests potential biological activities for H acid derivatives. For instance, hydroxamic acid-based organoselenium hybrids have demonstrated promising antimicrobial and anticancer activities.[5] While direct studies on H acid are limited,

its functional groups offer handles for the synthesis of derivatives with potential therapeutic applications.

Signaling Pathways and Mechanism of Action

To date, specific signaling pathways directly modulated by H acid have not been extensively elucidated in the public domain. However, based on the activities of structurally related compounds, several hypotheses can be formulated for future investigation.



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Caption: Hypothetical mechanism of action for H acid derivatives in a biological context.

Further research is warranted to explore the potential of H acid and its analogs as modulators of specific biological pathways. This could involve screening against a panel of kinases, proteases, or other enzymes implicated in disease, as well as cellular assays to determine their effects on processes such as cell proliferation, apoptosis, and inflammation.

Conclusion

H acid remains a compound of significant industrial importance, primarily within the dye industry. However, its chemical structure holds untapped potential for applications in medicinal chemistry and drug development. This technical guide has provided a comprehensive overview of its chemical properties, synthesis, and analytical methods. The exploration of its biological activities is a nascent field, offering exciting opportunities for researchers to design and synthesize novel derivatives with therapeutic potential. Future studies focused on elucidating the specific biological targets and mechanisms of action of H acid-based compounds will be crucial in unlocking their full potential in the pharmaceutical arena.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid | SIELC Technologies [sielc.com]
- 3. CN104569278B - A kind of HPLC analytical method of intermediate 4,5-dinitro-2,7-naphthalenedisulfonic acid content - Google Patents [patents.google.com]
- 4. dovepress.com [dovepress.com]
- 5. Design, Synthesis, and Biological Evaluation of Novel Hydroxamic Acid-Based Organoselenium Hybrids - PMC [pmc.ncbi.nlm.nih.gov]
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